

Ammelide-13C3: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammelide-13C3

Cat. No.: B565212

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical Structure and Properties of **Ammelide-13C3**

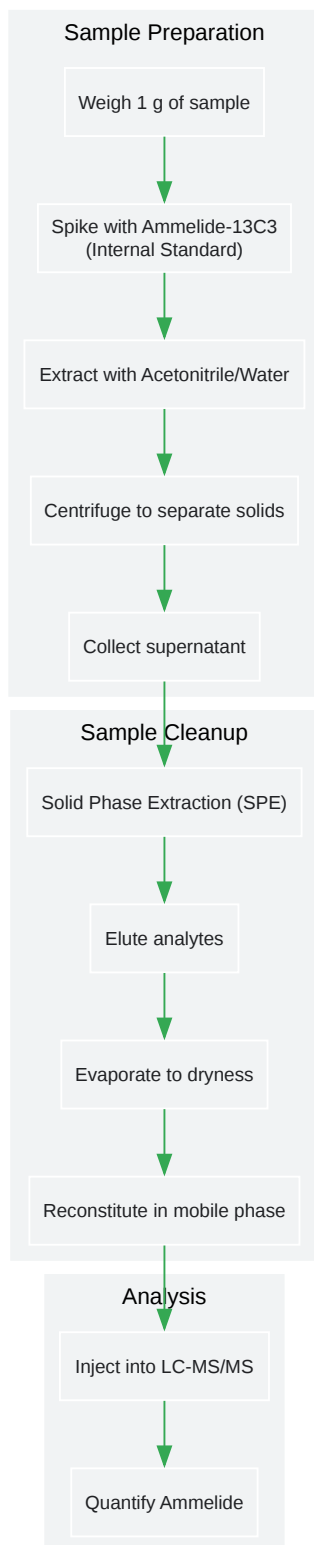
This technical guide provides a comprehensive overview of **Ammelide-13C3**, a stable isotope-labeled form of ammelide. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical structure, properties, and relevant experimental protocols.

Chemical Structure and Properties

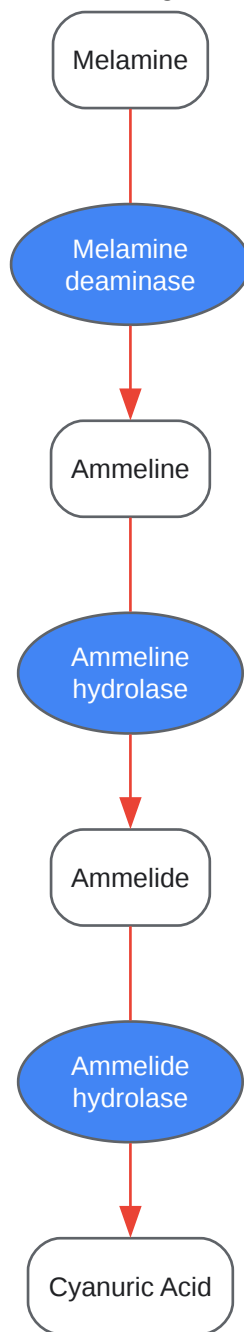
Ammelide-13C3 is an isotopologue of ammelide, where the three carbon atoms in the triazine ring are replaced with the stable isotope carbon-13 (^{13}C). This labeling provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry.

Chemical Structure:

LC-MS/MS Workflow for Ammelide Quantification



Bacterial Melamine Degradation Pathway



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Ammelide-13C3: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b565212#ammelide-13c3-chemical-structure-and-properties\]](https://www.benchchem.com/product/b565212#ammelide-13c3-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com